

Application Notes and Protocols: N-Methyl-N-formylhydrazine in Antibiotic Development

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Compound of Interest

Compound Name: **N-Methyl-N-formylhydrazine**

Cat. No.: **B129408**

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Disclaimer: The use of **N-Methyl-N-formylhydrazine** (MFH) in the development of novel antibiotics is a niche and not widely documented area of research beyond its established role in the synthesis of specific existing drugs. The following application notes and protocols are based on available information and general principles of medicinal chemistry and microbiology. **N-Methyl-N-formylhydrazine** is a suspected carcinogen and should be handled with extreme caution in a controlled laboratory setting with appropriate personal protective equipment.[\[1\]](#)

Introduction

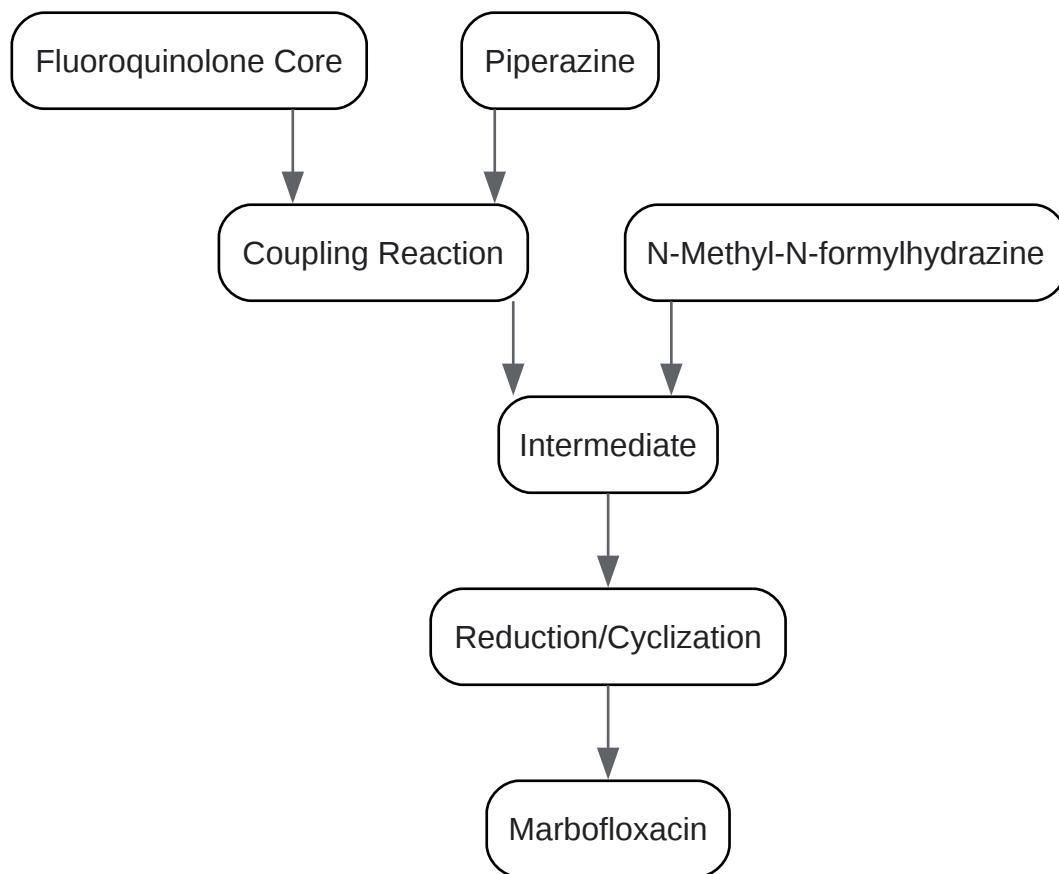
N-Methyl-N-formylhydrazine (MFH) is a chemical intermediate known for its application in the synthesis of certain pharmaceuticals.[\[1\]](#)[\[2\]](#) While the broader class of hydrazides and hydrazones has been explored for antimicrobial properties, the direct use of MFH as a scaffold for novel antibiotic discovery is not extensively reported in publicly available literature.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

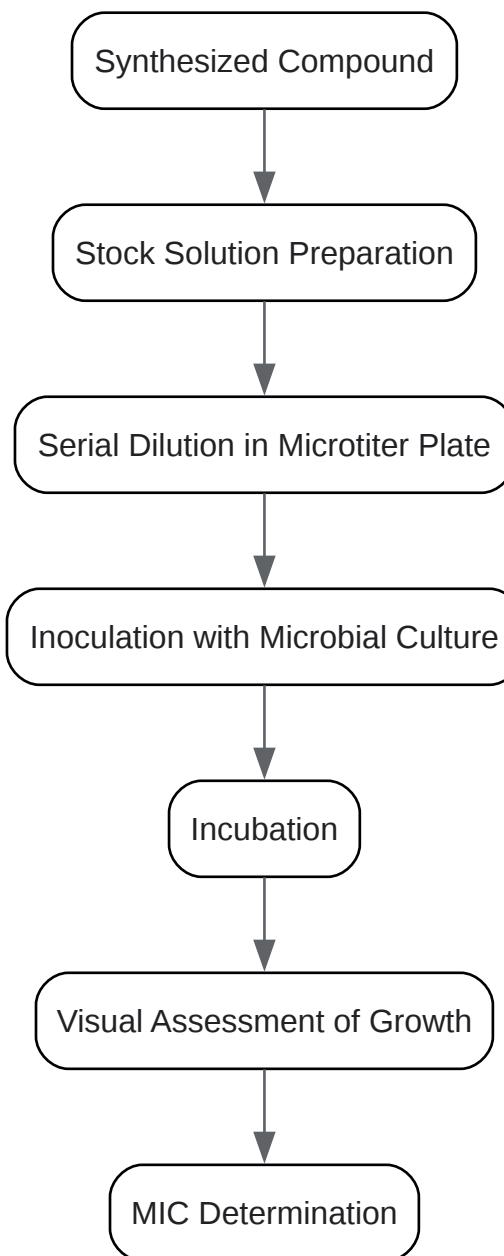
This document provides an overview of the known application of MFH in the synthesis of the fluoroquinolone antibiotic Marbofloxacin and presents generalized protocols for the synthesis of hydrazide-hydrazone derivatives and their antimicrobial evaluation, which could be adapted for exploratory research in this area.

Application Note 1: Synthesis of Marbofloxacin

N-Methyl-N-formylhydrazine is a key reagent in the synthesis of Marbofloxacin, a third-generation fluoroquinolone antibiotic used in veterinary medicine.[1][2][11] It is used to form the N-methylamino group on the piperazine ring, which is a common feature in many potent fluoroquinolones.

Workflow for Marbofloxacin Synthesis:



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